

Analytical methods for 2,4,5-Trifluorobenzohydrazide characterization

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Compound of Interest

Compound Name: 2,4,5-Trifluorobenzohydrazide

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An Application Note for the Comprehensive Analytical Characterization of **2,4,5-Trifluorobenzohydrazide**

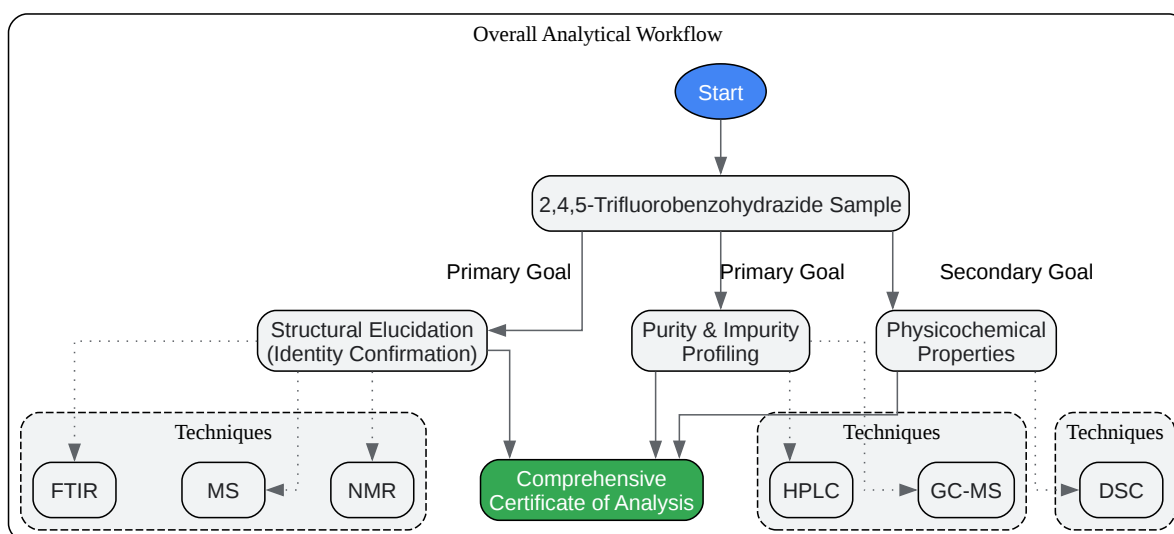
Abstract

This comprehensive guide provides a suite of robust analytical methods for the definitive characterization of **2,4,5-Trifluorobenzohydrazide**, a key intermediate in pharmaceutical synthesis. Recognizing the compound's significance, this document details optimized protocols for structural elucidation, purity assessment, and physicochemical analysis. We present detailed, field-proven methodologies for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Differential Scanning Calorimetry (DSC). Each protocol is designed to be a self-validating system, emphasizing the scientific rationale behind experimental choices to ensure data integrity and reproducibility, in alignment with stringent pharmaceutical quality control standards.^{[1][2]}

Introduction: The Analytical Imperative for Pharmaceutical Intermediates

2,4,5-Trifluorobenzohydrazide serves as a critical building block in the synthesis of various Active Pharmaceutical Ingredients (APIs). The purity and structural integrity of this intermediate directly influence the quality, safety, and efficacy of the final drug product.[1] Consequently, a multi-faceted analytical approach is not merely a recommendation but a regulatory and scientific necessity. The presence of impurities, arising from starting materials, by-products, or degradation, can have significant consequences.[3] This guide is structured to provide researchers and drug development professionals with the necessary tools to establish a complete analytical profile of **2,4,5-Trifluorobenzohydrazide**, ensuring it meets the rigorous standards required for pharmaceutical manufacturing.

The overall analytical workflow is designed to provide orthogonal data, where each technique offers a unique and complementary perspective on the molecule's identity, purity, and stability.



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Caption: Overall Analytical Workflow for **2,4,5-Trifluorobenzohydrazide**.

Structural Elucidation: Confirming Molecular Identity

The first critical step is the unambiguous confirmation of the molecular structure. A combination of spectroscopic techniques is employed to ensure every feature of the **2,4,5-Trifluorobenzohydrazide** molecule is accounted for.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is unparalleled for providing detailed information about the carbon-hydrogen framework and the environment of fluorine atoms.^{[1][4]} It serves as a definitive method for identity confirmation.

Protocol: ^1H , ^{13}C , and ^{19}F NMR Analysis

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of the **2,4,5-Trifluorobenzohydrazide** sample and dissolve it in 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3). The choice of solvent is critical; DMSO- d_6 is often preferred for hydrazides due to its ability to solubilize the compound and resolve the exchangeable N-H protons.
- **Internal Standard:** Add a small amount of Tetramethylsilane (TMS) as an internal standard for ^1H and ^{13}C NMR (δ 0.00 ppm).
- **Instrument Setup:** Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
- **Data Acquisition:**
 - ^1H NMR: Acquire a standard proton spectrum. Key signals to observe are the aromatic protons (split by H-H and H-F couplings) and the N-H protons of the hydrazide group. The N-H protons may appear as broad signals and their chemical shift can be concentration-dependent.

- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum. Observe the carbonyl carbon, the aromatic carbons, and note the characteristic C-F couplings.
- ^{19}F NMR: Acquire a proton-decoupled fluorine spectrum. This will show three distinct signals for the fluorine atoms at positions 2, 4, and 5, with characteristic F-F couplings.
- Data Analysis: Integrate the signals in the ^1H NMR spectrum to confirm the proton ratios. Analyze the chemical shifts, multiplicities, and coupling constants (J-values) in all spectra to confirm the substitution pattern on the aromatic ring and the integrity of the hydrazide moiety. The data should be compared against a qualified reference standard or theoretical predictions.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and reliable technique for identifying the key functional groups present in the molecule, providing a molecular "fingerprint".^[4]

Protocol: FTIR Analysis by Attenuated Total Reflectance (ATR)

- Instrument Preparation: Record a background spectrum on the clean ATR crystal to subtract atmospheric H_2O and CO_2 absorptions.
- Sample Application: Place a small amount of the solid **2,4,5-Trifluorobenzohydrazide** powder directly onto the ATR crystal. Ensure sufficient contact by applying pressure using the instrument's anvil.
- Data Acquisition: Collect the spectrum, typically over a range of $4000\text{-}400\text{ cm}^{-1}$, with a resolution of 4 cm^{-1} . Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis: Analyze the resulting spectrum for characteristic absorption bands.

Functional Group	Expected Wavenumber (cm ⁻¹)	Rationale
N-H Stretch (Amide/Hydrazide)	3200-3400	Indicates the presence of the -NH-NH ₂ group. Often appears as two distinct bands for the symmetric and asymmetric stretches of the -NH ₂ group.
C=O Stretch (Amide I)	1640-1680	Strong absorption characteristic of the carbonyl group in the hydrazide moiety.
N-H Bend (Amide II)	1550-1620	Bending vibration of the N-H bond, confirming the hydrazide group.
C-F Stretch	1100-1300	Strong absorptions indicating the presence of carbon-fluorine bonds on the aromatic ring.

Mass Spectrometry (MS)

MS provides the molecular weight of the compound and offers structural information through analysis of its fragmentation patterns. It is typically coupled with a chromatographic technique for purity analysis.^[1]

Protocol: LC-MS for Molecular Weight Confirmation

- **System:** Utilize an HPLC system coupled to a mass spectrometer with an electrospray ionization (ESI) source.
- **Sample Preparation:** Prepare a dilute solution of the sample (~10-50 µg/mL) in a suitable solvent like acetonitrile or methanol.
- **Infusion/Chromatography:** The sample can be directly infused into the mass spectrometer or injected through a short chromatographic column to remove non-volatile salts.

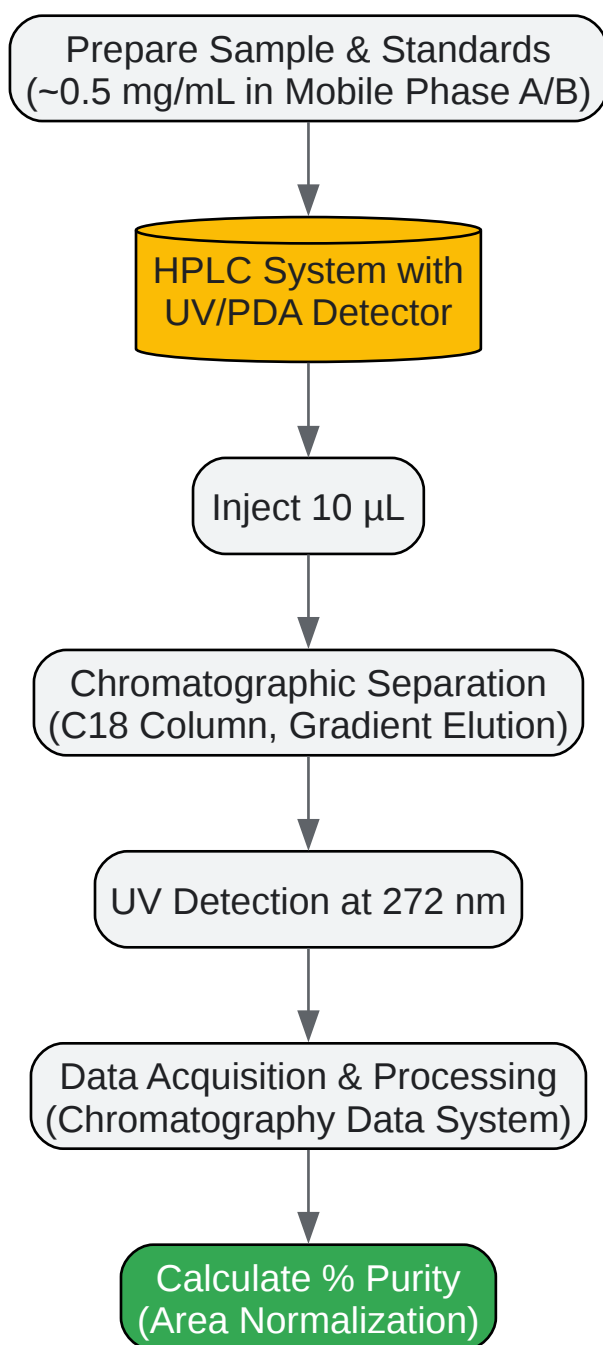
- MS Parameters (Positive Ion Mode):
 - Ionization Mode: ESI+
 - Scan Range: m/z 50-500
 - Capillary Voltage: ~3.5-4.5 kV
 - Source Temperature: ~120-150 °C
- Data Analysis: Look for the protonated molecular ion $[M+H]^+$. For **2,4,5-Trifluorobenzohydrazide** ($C_7H_5F_3N_2O$, MW = 190.12), the expected m/z would be approximately 191.13. Also, look for common adducts such as $[M+Na]^+$.

Purity Determination and Impurity Profiling

Assessing the purity of the intermediate and identifying/quantifying any impurities is paramount for quality control. Chromatographic methods are the gold standard for this purpose.^{[5][6]}

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for quantifying the purity of **2,4,5-Trifluorobenzohydrazide** and detecting non-volatile impurities.^{[5][7]} The following reverse-phase method is designed to be stability-indicating.



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Caption: HPLC Workflow for Purity Analysis.

Protocol: RP-HPLC Purity Method

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV/PDA detector.

- Chromatographic Conditions: The conditions below are adapted from a method for the related compound 2,4,5-trifluorobenzoic acid and serve as an excellent starting point.[8]

Parameter	Recommended Setting	Rationale
Column	C18, 250 x 4.6 mm, 5 μ m	Standard reverse-phase column providing good retention and resolution for aromatic compounds.
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	TFA acts as an ion-pairing agent to improve peak shape for the slightly basic hydrazide.
Mobile Phase B	Acetonitrile	Strong organic solvent for eluting the analyte and impurities.
Gradient	0-20 min: 30-80% B; 20-25 min: 80% B; 25.1-30 min: 30% B	A gradient ensures elution of potential impurities with different polarities and a robust separation from the main peak.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Controlled temperature ensures reproducible retention times.
Detection	UV at 272 nm	Wavelength at which the trifluorobenzoyl chromophore exhibits strong absorbance.[8]
Injection Vol.	10 μ L	
Sample Conc.	~0.5 mg/mL in 50:50 Water:Acetonitrile	

- Procedure:

- Equilibrate the system until a stable baseline is achieved.
- Inject a solvent blank to ensure no system contamination.
- Inject the prepared sample solution.
- Integrate all peaks in the resulting chromatogram.
- Calculation: Calculate the purity using the area percent method:
 - % Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is essential for identifying and quantifying volatile impurities, particularly residual solvents from the synthesis process.^{[9][10]}

Protocol: Headspace GC-MS for Residual Solvents

- Instrumentation: A GC system with a headspace autosampler coupled to a mass spectrometer.
- Sample Preparation:
 - Accurately weigh ~100 mg of the **2,4,5-Trifluorobenzohydrazide** sample into a 20 mL headspace vial.
 - Add 5 mL of a high-boiling point solvent (e.g., Dimethyl Sulfoxide - DMSO) that is not expected to be a residual solvent.
 - Seal the vial immediately with a PTFE/silicone septum and cap.
- GC-MS Conditions:

Parameter	Recommended Setting	Rationale
Headspace Vial Temp.	80 °C	Gently heats the sample to partition volatile solvents into the headspace without degrading the analyte.
Loop Temperature	90 °C	Prevents condensation of volatiles.
Transfer Line Temp.	100 °C	Prevents condensation of volatiles.
GC Column	DB-624 or equivalent (low- to mid-polarity)	Optimized for the separation of common residual solvents.
Carrier Gas	Helium or Hydrogen	
Oven Program	40 °C (hold 5 min), then ramp 10 °C/min to 240 °C (hold 5 min)	A standard program to separate a wide range of solvents with different boiling points.
MS Ion Source Temp.	230 °C	
MS Scan Range	m/z 35-350	Covers the mass range of common organic solvents.

- Data Analysis:
 - Run a blank (empty vial) and a standard mix of expected solvents to determine their retention times.
 - Run the sample vial.
 - Identify peaks in the sample chromatogram by comparing their retention times and mass spectra to the standard and the NIST library.
 - Quantify against the standard curve if required by regulatory filings.

Physicochemical Characterization

Differential Scanning Calorimetry (DSC)

DSC is a powerful thermal analysis technique used to determine the melting point and assess the purity of crystalline substances.^[3] The presence of impurities typically causes a depression and broadening of the melting endotherm.

Protocol: Purity by DSC

- Instrumentation: A calibrated DSC instrument.
- Sample Preparation: Accurately weigh 2-5 mg of the sample into a non-hermetic aluminum pan. Crimp the pan with a lid. Prepare an empty, crimped pan to use as a reference.
- DSC Program:
 - Equilibrate at a temperature well below the expected melting point (e.g., 30 °C).
 - Heat the sample at a slow, constant rate (e.g., 2-5 °C/min) through the melt. A slow heating rate is crucial for allowing the eutectic mixture of impurities to melt.
 - The temperature range should extend at least 20-30 °C beyond the completion of the melt.
- Data Analysis:
 - Determine the onset temperature and the peak maximum of the melting endotherm. The onset temperature is typically reported as the melting point.
 - Utilize the instrument's software to perform a purity calculation based on the van't Hoff equation. This analysis relates the shape of the melting curve to the mole fraction of impurities. For reliable results, the substance should have a purity of >98.5%, be crystalline, and not decompose during melting.^[3]

Validation of Analytical Methods

All the protocols described herein must be validated to ensure they are suitable for their intended purpose.^{[2][11]} Validation is a documented process that provides a high degree of

assurance that a method will consistently produce a result meeting pre-determined acceptance criteria. Key validation parameters, as defined by the International Council for Harmonisation (ICH), include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (impurities, degradation products).
- **Accuracy:** The closeness of test results to the true value.
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample (repeatability, intermediate precision).
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte within a given range.
- **Range:** The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.
- **Limit of Detection (LOD) & Limit of Quantitation (LOQ):** The lowest amount of analyte that can be detected and quantified, respectively, with acceptable precision and accuracy.

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